Computational Characterization and Predictive Modeling of 2-Amino-5-cyano-3-nitropyridine

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Compound of Interest

Compound Name:	*2-Amino-5-cyano-3-nitropyridine*
CAS No.:	*1003711-13-4*
Cat. No.:	*B3026525*

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Executive Summary

The molecule **2-Amino-5-cyano-3-nitropyridine** (ACNP) represents a highly specialized scaffold in the field of organic electronics and medicinal chemistry. Characterized by a "push-pull" electronic architecture—featuring an electron-donating amino group ($–NH_2$) and two electron-withdrawing groups ($–NO_2$ and –CN) on a pyridine ring—ACNP exhibits significant potential for Nonlinear Optical (NLO) applications and kinase-inhibitor drug design.

This guide outlines the theoretical frameworks and computational protocols required to characterize ACNP. It synthesizes methodologies from verified studies on structural analogs (e.g., 2-amino-3-nitropyridine) to provide a rigorous roadmap for researchers investigating this specific derivative.

Part 1: Electronic Structure & Computational Methodology[1][2]

Theoretical Framework

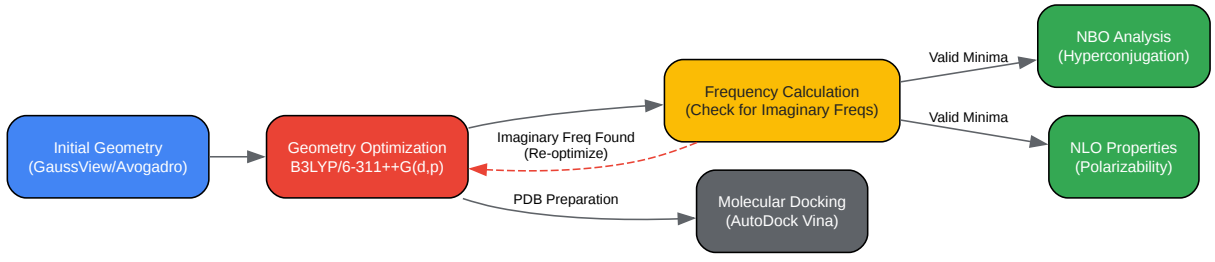
To accurately model ACNP, researchers must account for the strong intramolecular charge transfer (ICT) induced by the 3-nitro and 5-cyano substituents. The standard protocol utilizes Density Functional Theory (DFT) due to its balance of computational cost and accuracy for organic hyperconjugated systems.

Recommended Protocol

- Software Platform: Gaussian 09/16 or ORCA.
- Functional:B3LYP (Becke, 3-parameter, Lee-Yang-Parr). This hybrid functional is the industry standard for reproducing vibrational frequencies and geometries of nitrogenous heterocycles.
- Basis Set:6-311++G(d,p).[1][2][3][4][5][6]
  - Why: The diffuse functions (++) are critical for describing the lone pair electrons on the nitro oxygen and amino nitrogen. The polarization functions (d,p) account for the anisotropic electron distribution in the cyano group.

Computational Workflow

The following workflow ensures self-validating results, where frequency calculations confirm that the optimized geometry is a true local minimum (no imaginary frequencies).



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Figure 1: Standard computational workflow for the characterization of ACNP.

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Part 2: Spectroscopic & Reactivity Profiling

Vibrational Analysis (IR/Raman)

Experimental identification of ACNP relies on distinct vibrational signatures. DFT calculations often overestimate frequencies due to the neglect of anharmonicity; therefore, a scaling factor (typically 0.961 for B3LYP/6-311++G(d,p)) must be applied.

Vibrational Mode	Approx.[3][4][6] Calc. Freq (cm^{-1})	Intensity	Assignment Logic
–NH_2 Asym. Stretch	3500–3550	Medium	Free amino group vibration.
–NH_2 Sym.[7] Stretch	3400–3450	Strong	Coupled with ring vibrations.
–C≡N Stretch	2220–2240	Strong	Distinctive sharp peak for nitriles.
–NO_2 Asym. Stretch	1530–1560	Very Strong	Characteristic of nitro-aromatics.
–NO_2 Sym. Stretch	1340–1360	Strong	Often coupled with C–N ring stretch.

Frontier Molecular Orbitals (FMO)

The reactivity of ACNP is defined by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO Location: Predominantly localized on the Amino group (–NH_2) and the pyridine ring carbons (π-donor).
- LUMO Location: Localized on the Nitro (–NO_2) and Cyano (–CN) groups (π-acceptors).
- Significance: A lower HOMO-LUMO gap (typically < 4.0 eV for this class) indicates high chemical reactivity and "soft" character, facilitating charge transfer essential for NLO activity.

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Molecular Electrostatic Potential (MEP)

MEP mapping predicts sites for drug-receptor interactions:

- Red Regions (Negative Potential): Concentrated around the Nitro oxygens and the Cyano nitrogen. These are sites for electrophilic attack or hydrogen bond acceptors in protein pockets.
- Blue Regions (Positive Potential): Concentrated on the Amino protons. These act as hydrogen bond donors.

Part 3: Nonlinear Optical (NLO) Properties[6]

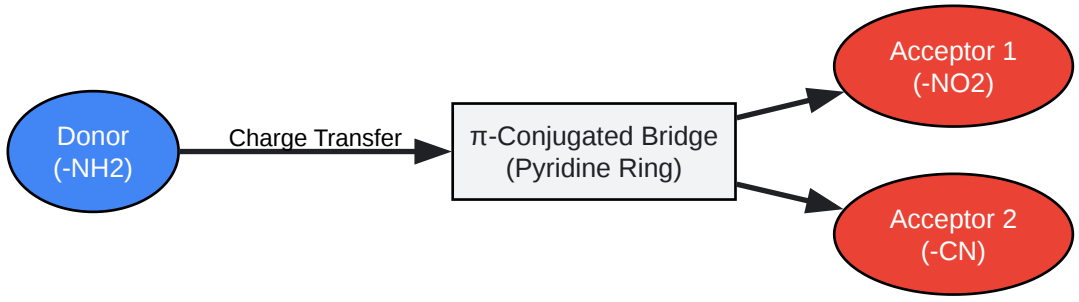
ACNP is a prime candidate for NLO materials due to its non-centrosymmetric structure and strong dipole moment.

The "Push-Pull" Mechanism

The NLO response arises from the delocalization of

-electrons across the pyridine bridge. The amino group pushes electron density into the ring, while the nitro and cyano groups pull it, creating a large molecular hyperpolarizability (

).



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Figure 2: Charge transfer mechanism responsible for NLO properties in ACNP.

Protocol for NLO Calculation:

- Run a Polar calculation in Gaussian.

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- Extract the dipole moment (

) and first-order hyperpolarizability (

).

- Compare

  to Urea (the standard reference). ACNP analogs typically exhibit

  values 10–20 times higher than Urea.

Part 4: Pharmaceutical Applications (Molecular Docking)[2][5][8]

Pyridine derivatives are potent kinase inhibitors.[3] The 2-amino-3-cyano motif is structurally similar to known inhibitors of IKK-β (Inflammation) and Carbonic Anhydrase (Glaucoma/Epilepsy).

Docking Protocol (AutoDock Vina)

To validate biological potential, researchers should perform docking studies against standard targets.

- Ligand Prep: Convert the optimized DFT structure of ACNP to .pdbqt format. Ensure Gasteiger charges are added.
- Receptor Prep:
  - Target: Human Carbonic Anhydrase II (PDB ID: 1V9E or similar).
  - Remove water molecules and co-crystallized ligands.
  - Add polar hydrogens.
- Grid Generation: Center the grid box on the active site (Zn^{2+} ion for Carbonic Anhydrase).
- Analysis: Look for binding energies lower than -6.0 kcal/mol.

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- Key Interaction: Hydrogen bonding between the ACNP amino group and residues like Thr199 or Glu106.

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